

# A Comparative Guide to Orthogonal Methods for Confirming AI-Generated Thematic Analysis

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## Compound of Interest

Compound Name: MYRA-A

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In the evolving landscape of qualitative research, AI-powered tools like **MYRA-A** offer unprecedented speed in generating thematic analyses from large datasets of unstructured text. [1][2] While these tools accelerate the initial identification of patterns, ensuring the validity and trustworthiness of their findings is paramount.[3] This guide provides researchers, scientists, and drug development professionals with a comparative overview of orthogonal methods to rigorously validate and enhance the credibility of AI-generated thematic findings. An orthogonal, or independent, method provides a different perspective to evaluate the primary findings, thereby strengthening the overall conclusions.[4][5]

This document outlines five key orthogonal methods for validating qualitative findings: Triangulation, Member Checking, Peer Debriefing, Inter-Rater Reliability, and Negative Case Analysis. For each method, a detailed protocol, a summary of its advantages and limitations, and sample data are provided.

## Hypothetical MYRA-A Finding (Baseline for Comparison)

To illustrate the application of these orthogonal methods, we will use a hypothetical output from **MYRA-A**.

- Research Question: What are the experiences of patients with the usability of a new wearable drug delivery device?
- Data Source: 20 semi-structured interview transcripts with patients who used the device for 30 days.

- **MYRA-A** Generated Themes:
  - Convenience and Portability: Patients appreciate the device's small size and ease of carrying it during daily activities.
  - Technical Difficulties: A significant number of users reported connectivity issues between the device and its companion mobile app.
  - Anxiety and Monitoring: Users expressed anxiety about whether the device was administering the correct dosage and a desire for more real-time feedback.
  - Physical Comfort: The device was generally reported as comfortable to wear, though some users experienced minor skin irritation from the adhesive.

## Triangulation

Triangulation involves using multiple data sources, methods, investigators, or theories to develop a more comprehensive understanding of the phenomenon and corroborate findings.<sup>[4]</sup><sup>[5]</sup><sup>[6]</sup><sup>[7]</sup> If different sources of data converge on the same themes, there is greater confidence in the findings.

## Experimental Protocol: Data Source Triangulation

- **Identify Diverse Data Sources:** In addition to the primary interview transcripts analyzed by **MYRA-A**, collect other relevant qualitative data. This could include:
  - Open-ended survey responses from a larger patient cohort.
  - Field notes from observational studies of patients using the device.
  - Support logs or trouble tickets related to the device.
- **Independent Analysis:** Manually analyze the additional data sources to identify emergent themes, without referring to the initial **MYRA-A** findings.
- **Comparison and Synthesis:** Create a matrix to compare the themes identified in the primary data (by **MYRA-A**) with those from the orthogonal data sources.

- Evaluate Convergence and Divergence:
  - Convergence: Note where themes from different data sources align. This strengthens the validity of the original findings.
  - Divergence: Note where themes differ or where new themes emerge. This may suggest a more complex understanding of the phenomenon or potential biases in the original data source.<sup>[4]</sup>

## Data Presentation: Triangulation of Themes

MYRA-A Theme (from Interviews)	Corroborating Evidence from Surveys	Corroborating Evidence from Support Logs
1. Convenience and Portability	85% of survey respondents rated the device as "easy" or "very easy" to carry.	Low volume of complaints related to device size or weight.
2. Technical Difficulties	40% of open-ended comments mentioned "app syncing problems" or "Bluetooth issues."	65% of all support tickets were related to app connectivity.
3. Anxiety and Monitoring	Survey questions about user confidence revealed a mean score of 3.2/5.0.	Frequent feature requests for a "dose confirmation" alert.
4. Physical Comfort	90% of respondents rated comfort as "acceptable" or "high," but 15% noted "skin redness."	A small number of logs (5%) mention rashes or itching.

## Member Checking (Participant Validation)

Member checking involves returning to the research participants to share the findings and ask them to verify the accuracy and resonance of the interpretations.<sup>[8][9][10][11][12][13][14][15]</sup> This process ensures that the researcher's understanding aligns with the participants' lived experiences.

## Experimental Protocol: Member Checking

- **Prepare a Summary:** Create a concise, jargon-free summary of the thematic findings generated by **MYRA-A**. Include representative, anonymized quotes for each theme.
- **Select Participants:** Invite a subset of the original interview participants (e.g., 3-5 individuals) to review the summary.
- **Conduct Feedback Session:** Schedule a brief follow-up interview or send the summary via a secure email. Ask participants specific questions:[\[12\]](#)
  - "Does this summary accurately reflect your experience?"
  - "Is there anything you would add or change?"
  - "Have I misinterpreted anything you said?"
- **Document and Analyze Feedback:** Transcribe or carefully note the feedback from each participant.
- **Refine Themes:** Based on the feedback, revise the themes and their descriptions to be more accurate and representative of the participants' perspectives.

## Data Presentation: Member Checking Feedback

MYRA-A Theme	Participant Feedback (Qualitative Summary)	Quantitative Agreement
1. Convenience and Portability	All participants agreed this theme accurately reflected their positive experiences.	5 out of 5 participants
2. Technical Difficulties	Participants confirmed this was a major issue. One participant clarified the issue was most prevalent in the initial setup phase.	5 out of 5 participants
3. Anxiety and Monitoring	Four participants strongly agreed. One suggested reframing the theme from "Anxiety" to "Need for Reassurance" to better capture the nuance.	5 out of 5 participants
4. Physical Comfort	All participants agreed. Two mentioned that the skin irritation was minor and resolved quickly.	5 out of 5 participants

## Peer Debriefing

Peer debriefing is a process where the research is reviewed by a colleague or expert who is knowledgeable about the methodology but not directly involved in the project.[\[11\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#) This provides an external check on the research process and helps to identify potential researcher bias.

## Experimental Protocol: Peer Debriefing

- Select a Debriefers: Choose a colleague with expertise in qualitative research and, if possible, the subject matter. The debriefer should be able to provide objective, critical feedback.[\[11\]](#)[\[19\]](#)

- **Provide Materials:** Give the peer debriefer the research question, a sample of the raw data (e.g., 3-4 interview transcripts), and the full **MYRA-A** thematic analysis report.
- **Structure the Debriefing Session:** Schedule a meeting and guide the discussion with specific questions:
  - "Based on the raw data, do the themes generated by **MYRA-A** seem plausible?"
  - "Are there any alternative interpretations you see in the data?"
  - "Do you notice any potential biases in the way the themes are framed?"
- **Record the Session:** Take detailed notes or audio-record the debriefing session (with permission).
- **Incorporate Feedback:** Reflect on the debriefer's feedback and make any necessary adjustments to the thematic analysis. Document the feedback and the changes made as part of an audit trail.

## Data Presentation: Peer Debriefing Log

MYRA-A Theme	Debriefers' Comments	Action Taken
1. Convenience and Portability	"The theme is well-supported by the data. No issues."	No change.
2. Technical Difficulties	"This is a strong theme, but the analysis could benefit from distinguishing between hardware and software issues."	Sub-themes created: "App Connectivity" and "Device Errors."
3. Anxiety and Monitoring	"The term 'Anxiety' might be too strong. The data seems to point more towards uncertainty and a desire for information."	Theme renamed to "Uncertainty and Need for Feedback" based on this and member checking feedback.
4. Physical Comfort	"The data supports this, but it's important not to downplay the skin irritation, even if minor."	The theme description was updated to give equal weight to both comfort and the irritation issue.

## Inter-Rater Reliability (IRR)

Inter-rater reliability involves having two or more independent coders analyze a subset of the data and then comparing their coding to determine the degree of agreement.<sup>[4][21][22][23]</sup> This method is particularly useful for testing the clarity and consistency of the coding framework that underpins the thematic analysis.

## Experimental Protocol: Inter-Rater Reliability

- **Develop a Codebook:** Based on the **MYRA-A** themes, develop a clear and detailed codebook that defines each theme and provides inclusion and exclusion criteria.
- **Select a Data Sample:** Choose a random sample of the data (e.g., 20% of the interview transcripts).
- **Independent Coding:** Provide the codebook and the data sample to a second researcher (the "rater"). Have them independently apply the codes to the data.

- Calculate Agreement: Use a statistical measure to calculate the level of agreement between the original analysis (**MYRA-A's**, as interpreted by the primary researcher) and the second rater. Cohen's Kappa is a common metric that accounts for agreement occurring by chance. [\[23\]](#)[\[24\]](#)
- Resolve Discrepancies: Discuss any disagreements in coding with the second rater to understand the reasons for the differences. This discussion can lead to refinements in the codebook and a deeper understanding of the data.

### Data Presentation: Inter-Rater Reliability Calculation

Theme	Rater 1 Code Applied (Yes/No)	Rater 2 Code Applied (Yes/No)	Agreement
Segment 1	Yes (Convenience)	Yes (Convenience)	Agree
Segment 2	Yes (Technical)	Yes (Technical)	Agree
Segment 3	Yes (Anxiety)	No	Disagree
Segment 4	No	No	Agree
... (across 100 segments)			
Overall Agreement	92%		
Cohen's Kappa	0.85 (Strong Agreement)		

Note: A Kappa score of 0.81–1.00 is generally considered almost perfect or strong agreement.

### Negative Case Analysis

Negative case analysis involves the deliberate search for and analysis of data that contradicts or does not fit the emerging themes.[\[8\]](#)[\[17\]](#)[\[18\]](#)[\[25\]](#)[\[26\]](#) This process helps to refine the themes to be more inclusive of all the data and to identify the boundaries and nuances of a theme.

### Experimental Protocol: Negative Case Analysis



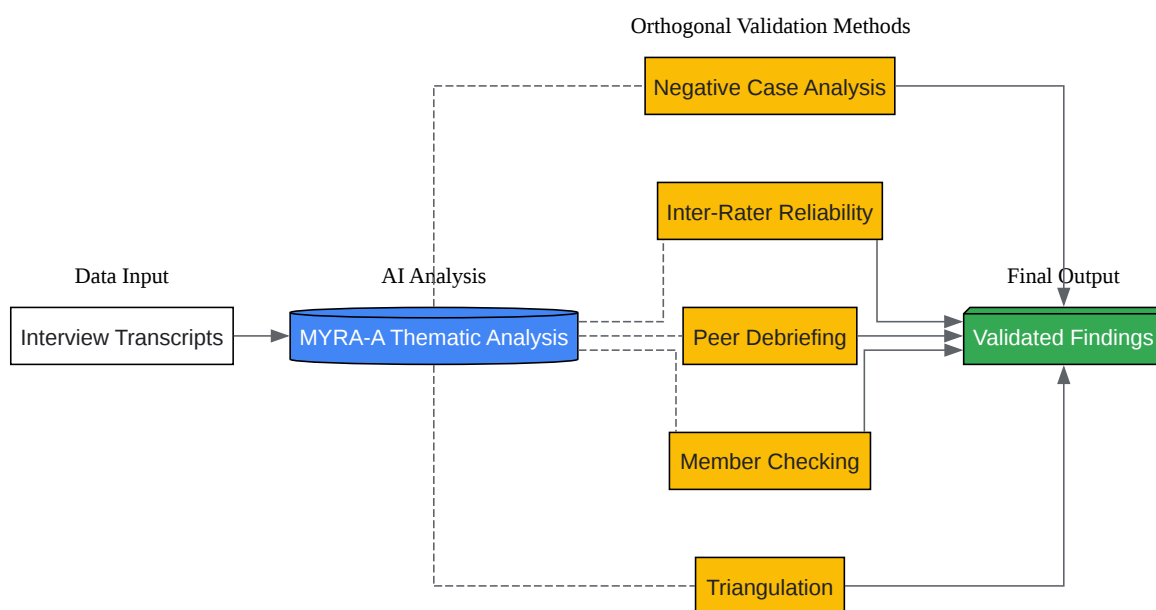
- **Identify Negative Cases:** After the initial **MYRA-A** analysis, systematically review the raw data to find statements or experiences that do not align with the generated themes.
- **In-depth Analysis of Cases:** For each negative case, conduct a detailed analysis to understand why it deviates.
  - Does the case represent a unique perspective that was missed?
  - Does it suggest a limitation or a specific condition under which a theme does not apply?
- **Refine Existing Themes:** Modify the definitions and scope of the existing themes to account for the negative cases. For example, a theme of "Overall Convenience" might be refined to "Convenience for Routine Activities but Challenging in a Work Environment."
- **Consider New Themes:** If enough negative cases point to a new, distinct concept, create a new theme to capture it.

## Data Presentation: Negative Case Log

MYRA-A Theme	Negative Case Example (Quote)	Analysis and Impact on Theme
1. Convenience and Portability	"I found it convenient at home, but at my construction job, I was constantly worried about breaking it."	Refined theme to specify that convenience is context-dependent. The theme was renamed "Situational Convenience."
2. Technical Difficulties	"The app and device connected flawlessly for me every single time. I don't understand what problems others had."	This case highlights that technical issues were not universal. The theme description was modified to note that a subset of users had no issues, suggesting potential variability in device hardware or user tech-savviness.

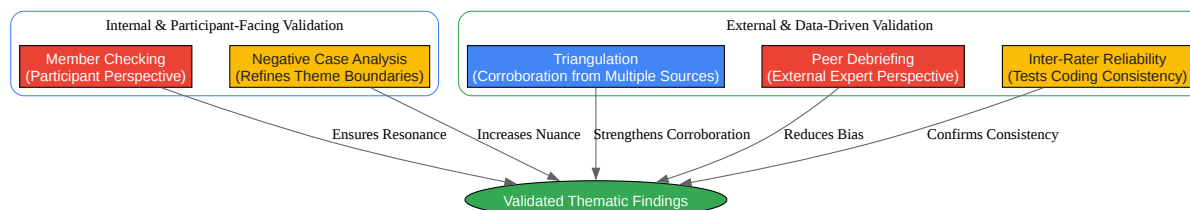
## Visualizing the Validation Workflow

The following diagrams illustrate the workflow for validating **MYRA-A** findings and the logical relationships between the orthogonal methods.



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Caption: Workflow from raw data to validated findings.



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Caption: Logical relationships between validation methods.

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